

2-Chloro-6-methoxy-3-nitropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-6-methoxy-3-nitropyridine

Cat. No.: B041990

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-6-methoxy-3-nitropyridine

For researchers, scientists, and professionals in drug development, **2-Chloro-6-methoxy-3-nitropyridine** is a key chemical intermediate. This guide provides core technical data, including its molecular formula and weight, alongside other critical identifiers.

Core Compound Data

The fundamental properties of **2-Chloro-6-methoxy-3-nitropyridine** are summarized in the table below, offering a quick reference for laboratory use.

Identifier	Value
Molecular Formula	C6H5ClN2O3[1][2][3]
Molecular Weight	188.57 g/mol [1][2]
IUPAC Name	2-chloro-6-methoxy-3-nitropyridine[1][2]
CAS Number	38533-61-8[1][2][3]
SMILES	<chem>COC1=CC=C(C(Cl)=N1)-O</chem> [1]

Physicochemical Properties

This compound typically appears as an off-white to yellow powder.^[3] It has a melting point of approximately 78-80 °C.^{[4][5]} It is sparingly soluble in water.^{[3][4]}

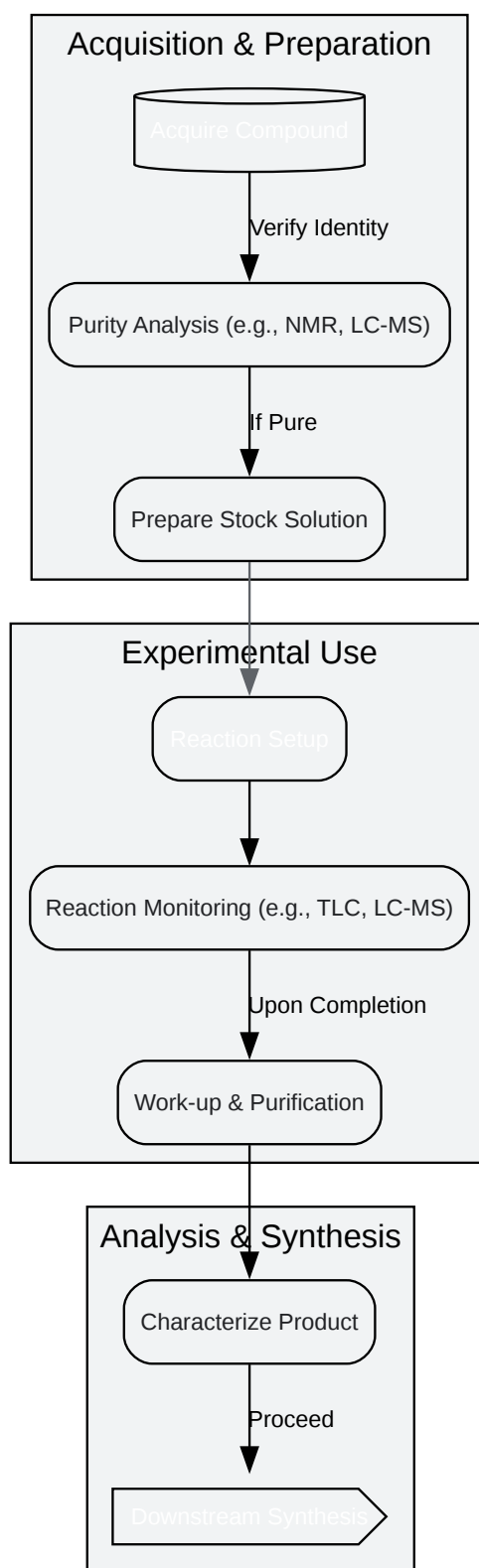
Experimental Protocol: Synthesis and Purification

A common experimental procedure for the synthesis of **2-Chloro-6-methoxy-3-nitropyridine** involves the following steps:

- **Reaction Setup:** The reaction is initiated at 0 °C and stirred for 30 minutes.
- **Room Temperature Stirring:** The mixture is then brought to room temperature and stirred for an additional 2 hours.
- **Quenching:** The reaction is stopped by cooling back to 0 °C and quenched with deionized water.
- **Extraction:** The product is extracted with ethyl acetate.
- **Drying and Concentration:** The combined organic phases are dried over anhydrous sodium sulfate and concentrated under reduced pressure.
- **Purification:** The crude product is purified using silica gel column chromatography to yield the final compound.^[4]

Compound Handling and Workflow

The following diagram illustrates a typical workflow for handling and utilizing **2-Chloro-6-methoxy-3-nitropyridine** in a research setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the utilization of **2-Chloro-6-methoxy-3-nitropyridine**.

Applications in Synthesis

2-Chloro-6-methoxy-3-nitropyridine is a versatile building block in organic synthesis, particularly for pharmaceuticals and agrochemicals.[3] It serves as a reactant in Suzuki and Negishi coupling reactions and is used to synthesize compounds such as 6-methoxy-3-nitropyridine-2-carbonitrile.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-CHLORO-6-METHOXY-3-NITROPYRIDINE | CAS 38533-61-8 [matrix-fine-chemicals.com]
- 2. 2-Chloro-6-methoxy-3-nitropyridine | C₆H₅ClN₂O₃ | CID 2795029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-Chloro-6-methoxy-3-nitropyridine | 38533-61-8 [chemicalbook.com]
- 5. 2-Chloro-6-methoxy-3-nitropyridine | CAS#:38533-61-8 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [2-Chloro-6-methoxy-3-nitropyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041990#2-chloro-6-methoxy-3-nitropyridine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com